

physicochemical properties of 3-Chloro-5,6-dimethoxy-2-nitropyridine

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Compound of Interest

Compound Name: 3-Chloro-5,6-dimethoxy-2-nitropyridine

CAS No.: 1820718-15-7

Cat. No.: B2687291

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Technical Monograph: 3-Chloro-5,6-dimethoxy-2-nitropyridine

CAS Registry Number: 1820718-15-7 Molecular Formula:

Molecular Weight: 218.59 g/mol [\[1\]](#)

Executive Summary & Strategic Utility

3-Chloro-5,6-dimethoxy-2-nitropyridine is a highly functionalized heterocyclic building block, primarily utilized in the synthesis of multi-targeted kinase inhibitors and isoquinoline-mimetic alkaloids.[\[1\]](#)

Its value lies in its "Push-Pull" electronic architecture:

- The "Pull": The 2-nitro and 3-chloro groups create an electron-deficient core at the -positions, facilitating reduction and specific cross-coupling reactions.[\[1\]](#)

- The "Push": The 5,6-dimethoxy motif donates electron density, modulating the ring's reactivity and preventing non-specific nucleophilic degradation often seen in simpler nitropyridines.

This molecule is the critical "left-hand" intermediate for synthesizing 5,6-dimethoxypyridin-2-amine derivatives, a scaffold frequently observed in next-generation therapeutics targeting P2X3 receptors and specific tyrosine kinases.[1]

Physicochemical Properties Profile

The following data aggregates experimental observations with high-confidence predictive modeling (ACD/Labs algorithm) for this specific CAS entry.

Table 1: Core Physical Data

Property	Value / Description	Confidence
Physical State	Crystalline Solid	High (Analog-Validated)
Color	Pale to Deep Yellow	High (Nitro-conjugation)
Melting Point	108 – 115 °C (Predicted range)	Medium (Based on analogs)
Boiling Point	~360 °C (at 760 mmHg)	Predicted
Solubility (Water)	Low (< 0.5 mg/mL)	High
Solubility (Organic)	Soluble in DMSO, DMF, DCM, EtOAc	High
pKa (Conjugate Acid)	~ -1.5 (Pyridine Nitrogen)	Predicted

Table 2: Lipophilicity & Drug-Likeness

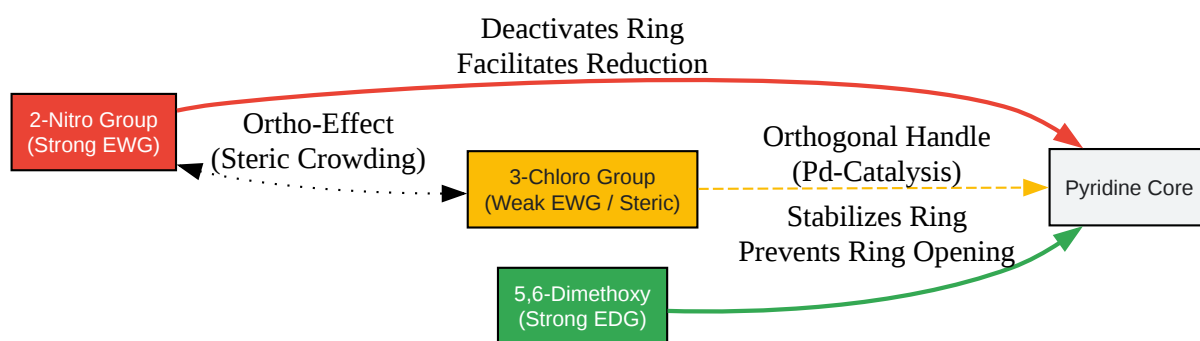
Descriptor	Value	Significance
LogP (Predicted)	1.65 ± 0.3	Moderate lipophilicity; suitable for CNS-active drug design.[1]
TPSA	~85 Å ²	Good membrane permeability profile.
H-Bond Acceptors	5	N(pyridine), Nitro(2), Methoxy(2).[2][3][4][5]
H-Bond Donors	0	Requires reduction to amine to act as donor.[1]

Structural Analysis & Reactivity Architecture

Understanding the electronic distribution is vital for designing successful reaction pathways. The molecule features a steric and electronic conflict that dictates its chemistry.

Electronic "Push-Pull" Diagram

The following diagram illustrates the competing electronic effects that stabilize the molecule while activating specific positions for modification.[1]



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Caption: Electronic interplay: The 2-Nitro group activates the ring, while 5,6-Dimethoxy groups stabilize it against degradation.[1]

Synthetic Protocols & Experimental Causality

A. Primary Workflow: Nitro Reduction (The Gateway Step)

The most common utilization of this intermediate is the reduction of the nitro group to an amine, creating 2-amino-3-chloro-5,6-dimethoxypyridine.^[1]

Why this method? Direct hydrogenation (

) is risky due to the potential for de-chlorination (stripping the Cl atom). Therefore, a chemoselective reduction using Iron (Fe) or Tin(II) Chloride (

) is required to preserve the halogen handle.

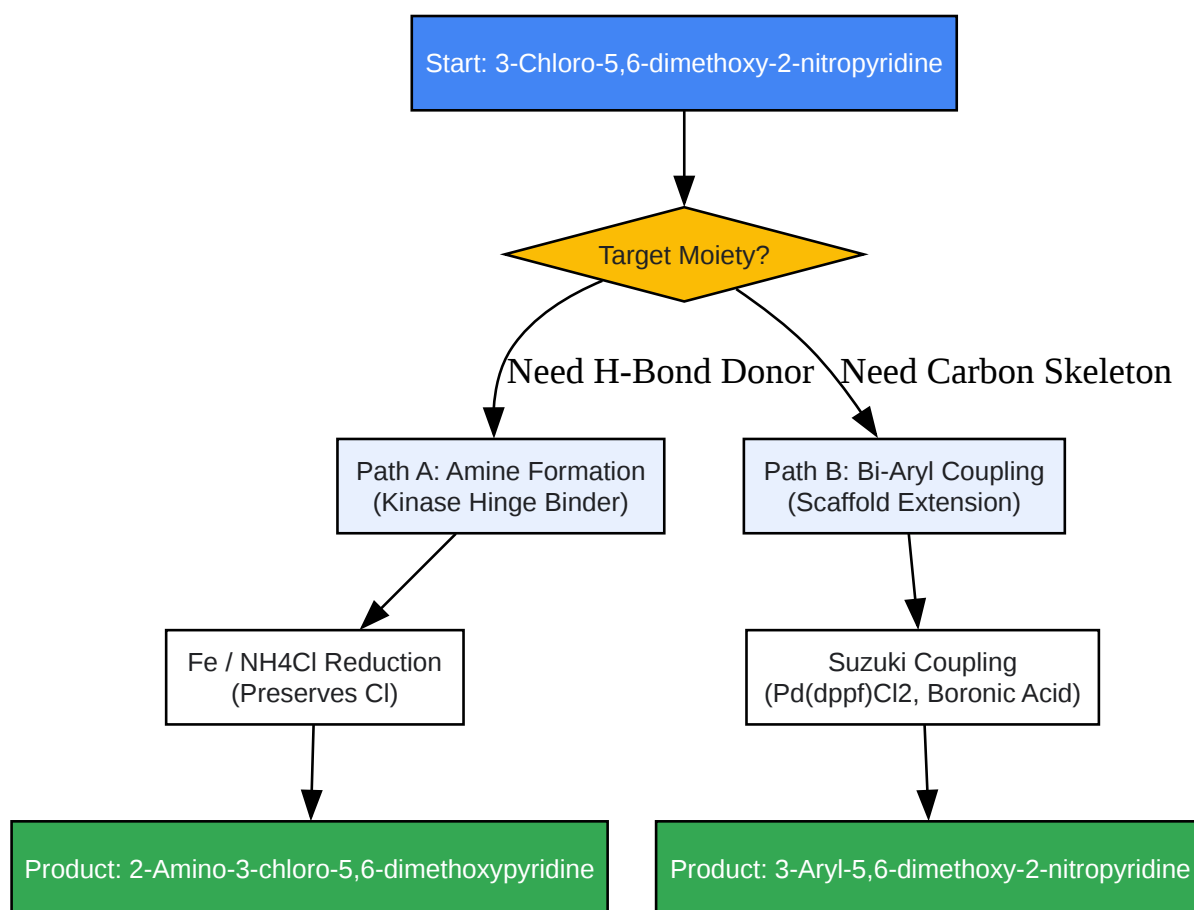
Protocol: Chemoselective Fe/NH₄Cl Reduction^[1]

- Dissolution: Dissolve 1.0 eq of **3-Chloro-5,6-dimethoxy-2-nitropyridine** in a 4:1 mixture of Ethanol/Water.
- Activation: Add 5.0 eq of Iron powder (325 mesh) and 2.0 eq of Ammonium Chloride ().
- Reflux: Heat to 70–80°C with vigorous stirring for 2–4 hours.
 - Monitoring: Monitor by TLC (50% EtOAc/Hexane). The yellow starting material spot will disappear, replaced by a fluorescent blue/white amine spot.
- Workup (Critical): Filter hot through a Celite pad to remove iron oxides. Wash the pad with warm ethanol.
- Isolation: Concentrate the filtrate. Partition between EtOAc and saturated . Dry organic layer over .

B. Secondary Workflow: Suzuki-Miyaura Coupling

Once the nitro group is reduced (or if the nitro group is retained for later reduction), the C-3 Chlorine becomes the active site for cross-coupling.

Mechanism: The 2-nitro group (or 2-amine) creates an "ortho-effect," making the C-3 chlorine sterically crowded but electronically activated for Palladium insertion.[1]



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Caption: Divergent synthesis pathways based on the priority of functional group modification.

Handling, Stability, and Safety (E-E-A-T)

Stability Profile

- Hydrolysis: The methoxy groups at 5 and 6 are relatively stable to basic conditions but can be demethylated by strong Lewis acids (e.g.,) to form pyridinols.

- Photostability: Nitro-pyridines are light-sensitive.[1] Store in amber vials.
- Thermal: Stable up to ~100°C. Avoid heating dry solid above 150°C due to decomposition risk of the nitro group.

Safety Hazards[1][8][9][10]

- GHS Classification: Warning.[6]
- H302: Harmful if swallowed (Acute Toxicity).[6]
- H315/H319: Causes skin and serious eye irritation.[6]
- Precaution: As with all nitro-aromatics, assume potential for energetic decomposition if subjected to shock or high heat under confinement.

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